

(2S,3S)-2,3-Bis((4-methoxybenzoyl)oxy)succinic acid CAS number

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Compound of Interest

Compound Name: (2S,3S)-2,3-Bis((4-methoxybenzoyl)oxy)succinic acid

Cat. No.: B070688

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An In-depth Technical Guide on **(2S,3S)-2,3-Bis((4-methoxybenzoyl)oxy)succinic Acid**

CAS Number: 191605-10-4

Abstract

This technical guide provides a comprehensive overview of **(2S,3S)-2,3-Bis((4-methoxybenzoyl)oxy)succinic acid**, a prominent chiral resolving agent. The document is intended for researchers, scientists, and professionals in the field of drug development and fine chemical synthesis. It covers the compound's physicochemical properties, its primary application in the chiral resolution of racemic amines, a general experimental protocol for this application, and a visualization of the experimental workflow. While the guide aims to be thorough, it is important to note the limited availability of specific quantitative data and detailed synthesis protocols in the public domain.

Introduction

(2S,3S)-2,3-Bis((4-methoxybenzoyl)oxy)succinic acid, also known by synonyms such as (+)-Di-p-anisoyltartaric acid, is a derivative of tartaric acid. Its significance in the chemical and pharmaceutical industries stems from its utility as a chiral resolving agent. The separation of enantiomers from a racemic mixture is a critical process in the synthesis of many active pharmaceutical ingredients (APIs), as enantiomers of a chiral drug often exhibit different pharmacological activities and toxicological profiles. This compound facilitates the separation of

enantiomers by forming diastereomeric salts with different physical properties, which can then be separated by conventional techniques.

Physicochemical Properties

The key physicochemical properties of **(2S,3S)-2,3-Bis((4-methoxybenzoyl)oxy)succinic acid** are summarized in the table below. This data is essential for its handling, storage, and application in experimental settings.

Property	Value
CAS Number	191605-10-4
Molecular Formula	C ₂₀ H ₁₈ O ₁₀
Molecular Weight	418.35 g/mol
Appearance	White to off-white crystalline powder
Melting Point	168-172 °C
Solubility	Soluble in Dimethyl Sulfoxide (DMSO), methanol, and ethyl acetate; slightly soluble in water.
Optical Rotation	Specific rotation is dependent on the solvent and concentration.
Purity (typical)	≥99.0% (by HPLC)

Core Application: Chiral Resolution of Racemic Amines and Amino Alcohols

The principal application of **(2S,3S)-2,3-Bis((4-methoxybenzoyl)oxy)succinic acid** is in the separation of enantiomers of racemic amines and amino alcohols. This process is a cornerstone of stereoselective synthesis in the pharmaceutical industry.

Principle of Diastereomeric Salt Formation

Chiral resolution using this agent is based on the formation of diastereomeric salts. The process involves the reaction of the racemic mixture of a base (e.g., an amine) with a single enantiomer of the acidic resolving agent. The resulting products are two diastereomeric salts. Unlike the original enantiomers, these diastereomers have different physicochemical properties, most notably, different solubilities in a given solvent system. This disparity in solubility allows for their separation through fractional crystallization.

Experimental Protocol: A General Guideline

The following protocol outlines the general steps for the chiral resolution of a racemic amine. It is crucial to note that the optimal conditions, including solvent, temperature, and stoichiometry, must be determined empirically for each specific substrate.

- Dissolution and Salt Formation:
 - Dissolve the racemic amine in a suitable solvent (e.g., methanol, ethanol).
 - In a separate vessel, dissolve 0.5 to 1.0 equivalent of **(2S,3S)-2,3-Bis((4-methoxybenzoyl)oxy)succinic acid** in the same solvent, applying gentle heat if necessary.
 - Slowly add the resolving agent solution to the amine solution with continuous stirring.
- Crystallization:
 - Allow the mixture to cool gradually to room temperature to induce the crystallization of the less soluble diastereomeric salt.
 - To maximize the yield, the mixture can be further cooled in an ice bath.
- Isolation and Purification:
 - Collect the crystalline precipitate by vacuum filtration.
 - Wash the crystals with a small amount of the cold crystallization solvent to remove the mother liquor, which contains the more soluble diastereomer.
 - The enantiomeric purity of the isolated salt can be enhanced through recrystallization.

- Liberation of the Free Enantiomer:
 - Dissolve the purified diastereomeric salt in water.
 - Add a base (e.g., NaOH) to deprotonate the amine, thereby liberating the free enantiomer.
 - Extract the desired enantiomer using an appropriate organic solvent.

Quantitative Data on Chiral Resolution

While it is established that derivatives of tartaric acid are effective in resolving various amines, specific quantitative data for the use of **(2S,3S)-2,3-Bis((4-methoxybenzoyl)oxy)succinic acid** is not extensively available in peer-reviewed literature. A patent for the synthesis of Apremilast mentions the use of (R,R)-di-p-toluoyl-tartaric acid, a similar resolving agent, to achieve a high yield and an enantiomeric purity of over 99% for the key chiral intermediate.^[1] It is reasonable to expect that **(2S,3S)-2,3-Bis((4-methoxybenzoyl)oxy)succinic acid** can achieve high enantiomeric excess (>99%) under optimized conditions.^[2]

Synthesis

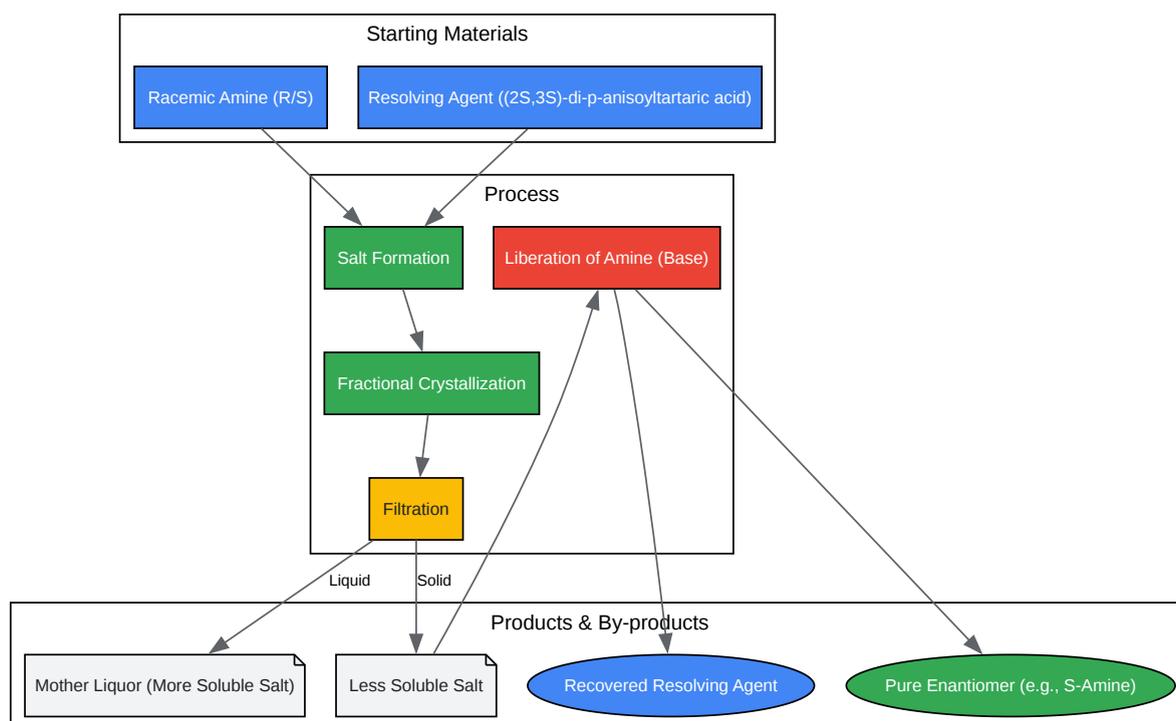
A detailed, step-by-step protocol for the synthesis of **(2S,3S)-2,3-Bis((4-methoxybenzoyl)oxy)succinic acid** is not readily found in publicly accessible scientific journals. The general synthetic route involves the esterification of (2S,3S)-tartaric acid with p-anisoyl chloride.

Potential Therapeutic Applications

There is preliminary information suggesting that derivatives of tartaric acid are being investigated for their antischistosomal activity. Schistosomiasis is a parasitic disease for which new therapeutic options are needed. However, at present, there are no detailed studies or data available in the public domain specifically linking **(2S,3S)-2,3-Bis((4-methoxybenzoyl)oxy)succinic acid** to this application.

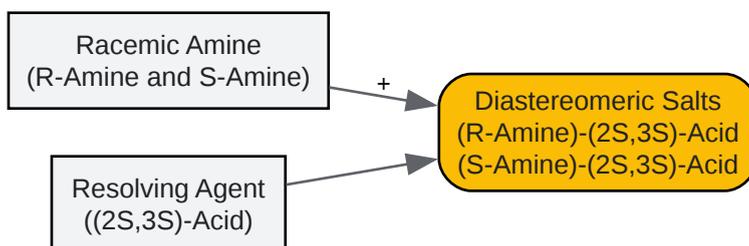
Visualizing the Experimental Workflow and Logical Relationships

To provide a clear understanding of the processes involved, the following diagrams created using the DOT language illustrate the chiral resolution workflow and the logical relationship of diastereomeric salt formation.



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Caption: Chiral Resolution Experimental Workflow.



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Caption: Diastereomeric Salt Formation Logic.

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References

- 1. EP3280701B1 - A method of chiral resolution of the key intermediate of the synthesis of apremilast and its use for the preparation of pure apremilast - Google Patents [patents.google.com]
- 2. nbinno.com [nbinno.com]
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